

# Spectroscopic and Synthetic Insights into ((Chlorodifluoromethyl)sulfonyl)benzene

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## Compound of Interest

Compound Name: ((Chlorodifluoromethyl)sulfonyl)benzene

Cat. No.: B1261304

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A Technical Guide for Researchers in Drug Discovery and Development

This technical guide provides an in-depth analysis of the spectroscopic properties of **((Chlorodifluoromethyl)sulfonyl)benzene**, a versatile reagent in organic synthesis. The document is tailored for researchers, scientists, and professionals in drug development, offering a comprehensive overview of its Nuclear Magnetic Resonance (NMR) data and the experimental protocols for its synthesis and characterization.

## Spectroscopic Data Summary

The NMR spectroscopic data for **((Chlorodifluoromethyl)sulfonyl)benzene** provides a clear fingerprint for its structural identification. The key quantitative data from  $^1\text{H}$ ,  $^{13}\text{C}$ , and  $^{19}\text{F}$  NMR analyses are summarized in the table below for straightforward reference and comparison.

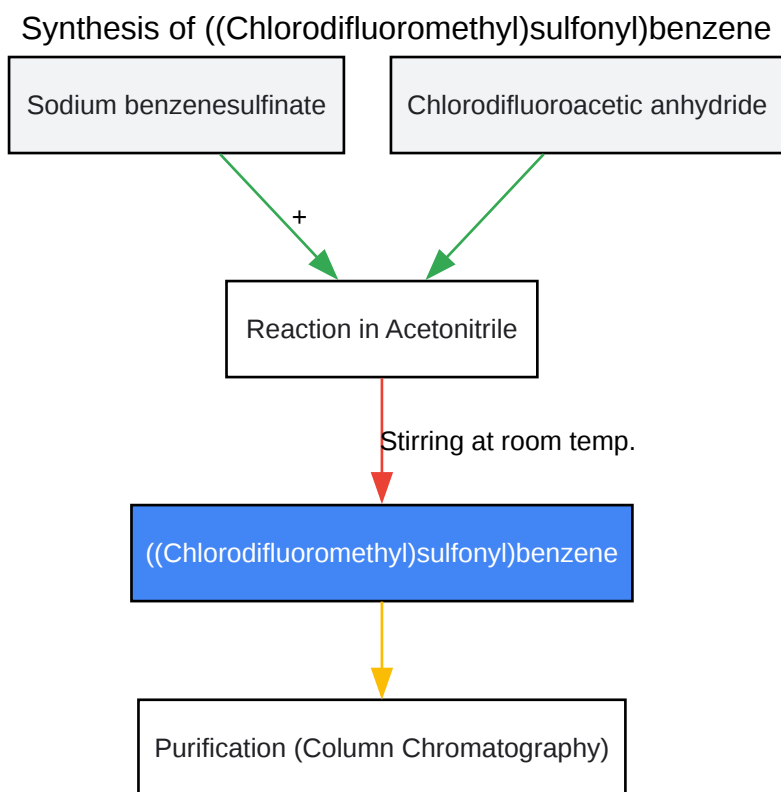
Nucleus	Chemical Shift (δ) / ppm	Coupling Constant (J) / Hz	Multiplicity	Assignment
<sup>1</sup> H NMR	7.99	7.6	Doublet of triplets	2H, ortho-Ar-H
7.78	7.6	Triplet	1H, para-Ar-H	
7.66	7.6	Triplet	2H, meta-Ar-H	
<sup>13</sup> C NMR	136.2	Singlet	Ar-C	
135.2	Singlet	Ar-C		
130.2	Singlet	Ar-C		
129.5	Singlet	Ar-C		
124.2 (t)	J(C-F) = 318.5	Triplet	-CF <sub>2</sub> Cl	
<sup>19</sup> F NMR	-28.9	Singlet	-CF <sub>2</sub> Cl	

## Experimental Protocols

The synthesis and spectroscopic characterization of **((Chlorodifluoromethyl)sulfonyl)benzene** are based on the procedures outlined in the primary literature.

## Synthesis of ((Chlorodifluoromethyl)sulfonyl)benzene

The synthesis of **((Chlorodifluoromethyl)sulfonyl)benzene** involves a two-step process starting from commercially available reagents. The workflow for this synthesis is depicted in the diagram below.



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A high-level overview of the synthetic workflow.

#### Materials:

- Sodium benzenesulfinate
- Chlorodifluoroacetic anhydride
- Acetonitrile (anhydrous)
- Silica gel for column chromatography
- Standard laboratory glassware and stirring equipment

#### Procedure:

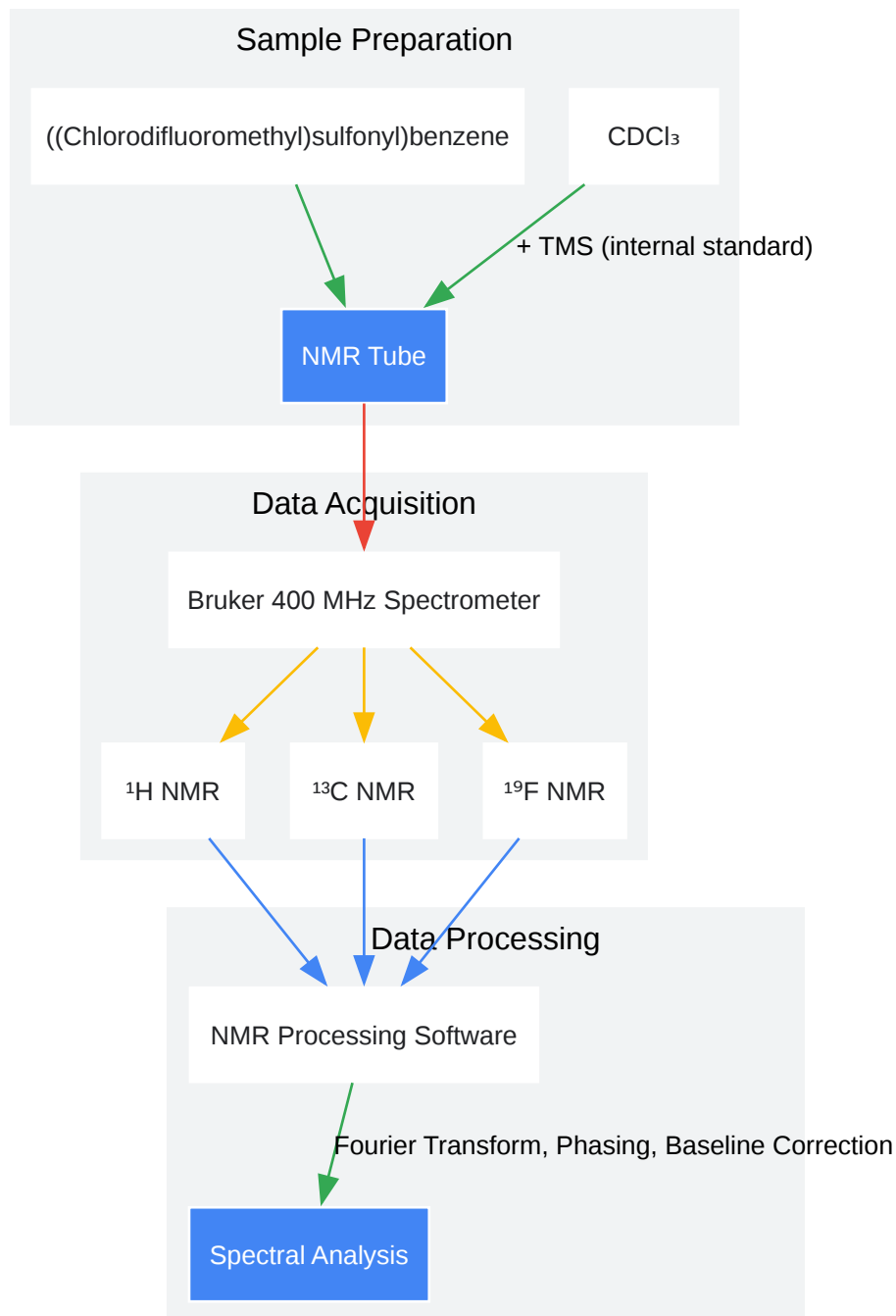
- To a solution of sodium benzenesulfinate in anhydrous acetonitrile, chlorodifluoroacetic anhydride is added dropwise at room temperature under a nitrogen atmosphere.

- The reaction mixture is stirred at room temperature for several hours until the starting material is consumed, as monitored by thin-layer chromatography (TLC).
- The solvent is removed under reduced pressure.
- The crude product is purified by flash column chromatography on silica gel to afford pure **((chlorodifluoromethyl)sulfonyl)benzene**.

## NMR Spectroscopic Analysis

The following protocols were employed for the acquisition of NMR spectra.

## NMR Analysis Workflow



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Workflow for obtaining and processing NMR data.

Instrumentation:

- A 400 MHz NMR spectrometer was utilized for acquiring  $^1\text{H}$ ,  $^{13}\text{C}$ , and  $^{19}\text{F}$  NMR spectra.

#### Sample Preparation:

- The purified compound was dissolved in deuterated chloroform ( $\text{CDCl}_3$ ).
- Tetramethylsilane (TMS) was used as an internal standard for  $^1\text{H}$  and  $^{13}\text{C}$  NMR.
- Trichlorofluoromethane ( $\text{CFCl}_3$ ) was used as an external standard for  $^{19}\text{F}$  NMR.

#### Data Acquisition and Processing:

- Standard pulse programs were used for the acquisition of one-dimensional spectra.
- The acquired free induction decays (FIDs) were processed using standard NMR software, involving Fourier transformation, phase correction, and baseline correction to obtain the final spectra.

This guide provides the essential spectroscopic data and experimental procedures for **((chlorodifluoromethyl)sulfonyl)benzene**, serving as a valuable resource for its application in synthetic and medicinal chemistry research.

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